GYKI-16084: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name:	*GYKI-16084*
CAS No.:	*185739-21-3*
Cat. No.:	*B1672560*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **GYKI-16084**, a selective, non-competitive antagonist of AMPA receptors.

GYKI-16084 is a member of the 2,3-benzodiazepine class of compounds that allosterically inhibit α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors, key mediators of fast excitatory neurotransmission in the central nervous system. Its ability to selectively block AMPA receptor-mediated responses makes it a valuable tool in neuroscience research for dissecting glutamatergic signaling pathways and for investigating the therapeutic potential of AMPA receptor modulation in various neurological disorders.

Quantitative Data Summary

While specific quantitative solubility data for **GYKI-16084** is not readily available, data from closely related analogs, GYKI-52466 and GYKI-53655, provide a strong indication of its solubility characteristics.

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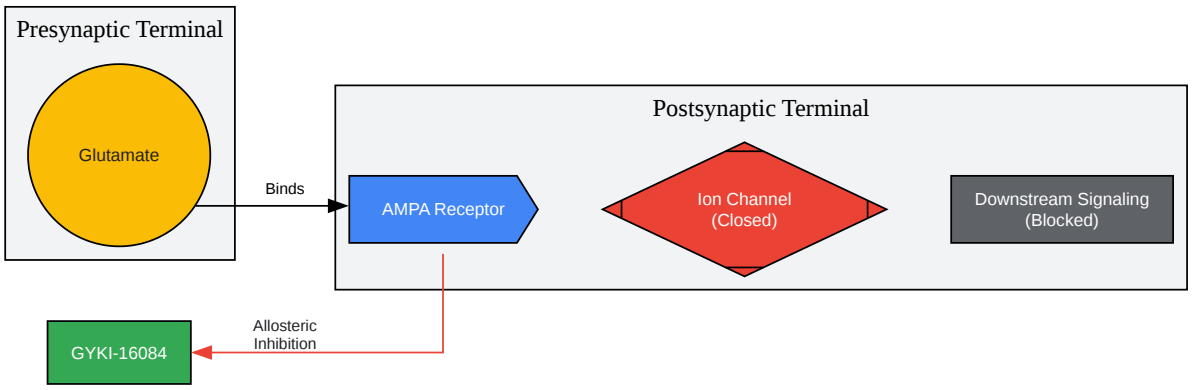
Compound	Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
GYKI-16084 (Estimated)	DMSO	≥ 50 mM	≥ 15.07 mg/mL	Based on analogs.
Water	≥ 10 mM	≥ 3.01 mg/mL	Solubility may be enhanced with gentle warming.	
GYKI-52466	DMSO	50 mM	16.49 mg/mL	
Water	10 mM	3.3 mg/mL		
GYKI-53655	DMSO	100 mM[1]	38.88 mg/mL	
Water	100 mM[1]	38.88 mg/mL	Gentle warming may be required. [1]	

Molecular Weight of **GYKI-16084**: 301.34 g/mol

Signaling Pathway

GYKI-16084 acts as a non-competitive antagonist at AMPA receptors. It binds to an allosteric site on the receptor complex, distinct from the glutamate binding site. This binding event modulates the receptor's conformation, preventing the ion channel from opening even when glutamate is bound. This mechanism effectively blocks the influx of sodium and calcium ions that would normally occur upon AMPA receptor activation, thereby inhibiting downstream signaling cascades.

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Caption: **GYKI-16084** allosterically inhibits the AMPA receptor.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GYKI-16084** in dimethyl sulfoxide (DMSO).

Materials:

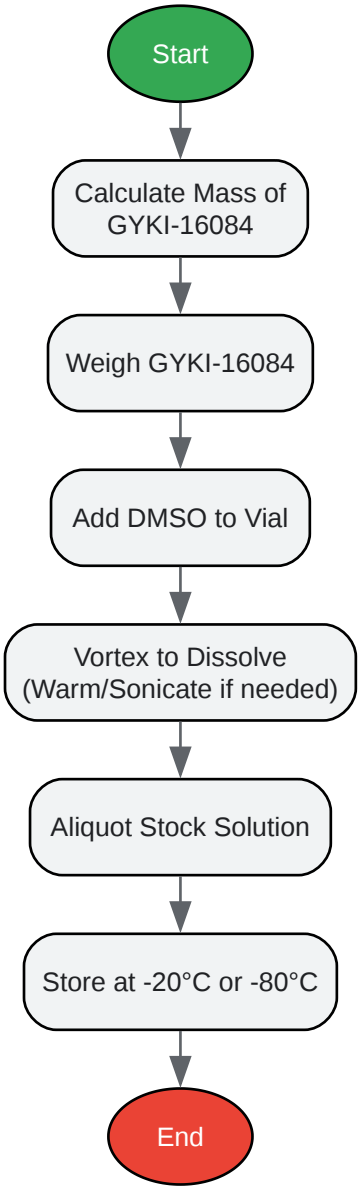
- **GYKI-16084** powder
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

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Procedure:

- Calculate the required mass:
  - For 1 mL of a 10 mM stock solution, the required mass of **GYKI-16084** (MW: 301.34 g/mol) is 3.0134 mg.
- Weigh the compound:
  - Carefully weigh out the calculated amount of **GYKI-16084** powder and place it into a sterile vial.
- Add DMSO:
  - Add the desired volume of DMSO to the vial (e.g., 1 mL for a 10 mM solution).
- Dissolve the compound:
  - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution if necessary.
- Storage:
  - Store the stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. For short-term storage (up to one month), -20°C is generally sufficient. For longer-term storage, -80°C is recommended.

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References

- 1. GYKI 53655 hydrochloride | AMPA receptor antagonist | Hello Bio [hellobio.com]

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